

# An In-Depth Technical Guide to 1-Cyclohexyl-1-propyne

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## Compound of Interest

Compound Name: **1-Cyclohexyl-1-propyne**

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## Introduction

**1-Cyclohexyl-1-propyne**, systematically named prop-1-ynylcyclohexane according to IUPAC nomenclature, is an organic compound with the molecular formula C<sub>9</sub>H<sub>14</sub>.<sup>[1][2]</sup> Its structure features a cyclohexyl ring attached to a propyne group at the first carbon of the triple bond. This internal alkyne is of interest to researchers in organic synthesis and medicinal chemistry due to the synthetic versatility of the alkyne functional group, which can be readily transformed into a variety of other functionalities. This guide provides a comprehensive overview of its nomenclature, chemical and physical properties, and a plausible synthetic route.

## Nomenclature and Synonyms

The unambiguous identification of chemical compounds is critical in research and development. While the formal IUPAC name for this compound is prop-1-ynylcyclohexane, it is also known by several synonyms.

Nomenclature Type	Name
IUPAC Name	prop-1-ynylcyclohexane[1]
Common Name	1-Cyclohexyl-1-propyne[1][2]
Synonym	(1-propynyl)cyclohexane[2]
Synonym	1-cyclohexyl-2-methylacetylene[2]
CAS Registry Number	18736-95-3[1][2]

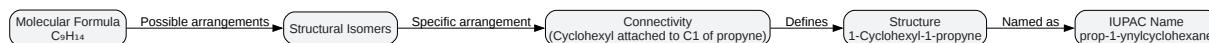
## Physicochemical Properties

A summary of the key physical and chemical properties of **1-Cyclohexyl-1-propyne** is presented in the table below. These data are essential for its handling, purification, and use in chemical reactions.

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>14</sub>	[1][2]
Molecular Weight	122.21 g/mol	[1]
Boiling Point	162-164 °C	[3]
Density	0.851 g/cm <sup>3</sup>	[3]

## Logical Relationship in Compound Identification

The identification and naming of **1-Cyclohexyl-1-propyne** follow a logical progression from its elemental composition to its precise structural arrangement and internationally recognized name.



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## References

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